

An In-Depth Technical Guide to (R)-2-Propylpyrrolidine: Synthesis, Applications, and Characterization

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Compound of Interest

Compound Name: Pyrrolidine, 2-propyl-, (R)-

CAS No.: 86661-34-9

Cat. No.: B11750335

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

(R)-2-Propylpyrrolidine, a chiral saturated N-heterocycle, represents a significant building block in modern medicinal chemistry and asymmetric synthesis. Its stereodefined structure is a sought-after feature in the development of novel therapeutics and catalysts. This guide provides a comprehensive overview of its chemical identity, synthesis strategies, applications, and analytical characterization, designed to empower researchers in leveraging this valuable synthon.

Core Molecular Identity

(R)-2-Propylpyrrolidine is a chiral amine characterized by a pyrrolidine ring substituted at the 2-position with a propyl group, with the stereocenter in the (R)-configuration.

Table 1: Fundamental Properties of (R)-2-Propylpyrrolidine

Property	Value	Source
CAS Number	86661-34-9	[PubChem][1]
Molecular Formula	C ₇ H ₁₅ N	[PubChem][1]
Molecular Weight	113.20 g/mol	[Cheméo][2]
Appearance	Expected to be a colorless to pale yellow liquid	[Bouling Chemical Co., Limited][3]
Boiling Point	~140-142 °C (estimated)	N/A
Density	~0.85 g/mL (estimated)	N/A
Solubility	Miscible with most organic solvents	[Bouling Chemical Co., Limited][3]

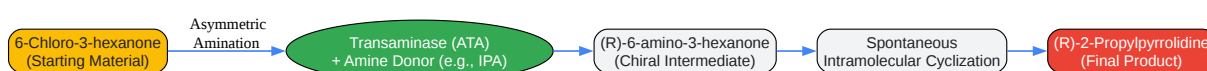
Strategic Synthesis of Enantiopure (R)-2-Propylpyrrolidine

The enantioselective synthesis of 2-substituted pyrrolidines is a critical endeavor in organic chemistry, with several robust strategies available. The choice of a synthetic route is often dictated by factors such as the desired scale, available starting materials, and required enantiomeric purity.

Biocatalytic Approach: The Power of Transaminases

A highly efficient and green method for accessing chiral 2-substituted pyrrolidines is through enzyme-catalyzed asymmetric synthesis. Transaminases, in particular, have emerged as powerful tools for the stereoselective amination of ketones.[4]

Conceptual Workflow for Biocatalytic Synthesis:



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Figure 1: Biocatalytic synthesis of (R)-2-propylpyrrolidine.

Experimental Protocol: Biocatalytic Synthesis of (R)-2-Propylpyrrolidine

This protocol is adapted from established procedures for the synthesis of chiral 2-substituted pyrrolidines using transaminases.^[4]

Materials:

- 6-Chloro-3-hexanone
- Transaminase (ATA) selective for the (R)-enantiomer
- Isopropylamine (IPA) as the amine donor
- Pyridoxal 5'-phosphate (PLP) cofactor
- Buffer solution (e.g., potassium phosphate buffer, pH 7.5)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a temperature-controlled reaction vessel, prepare a buffered solution containing the transaminase, PLP, and isopropylamine.
- **Substrate Addition:** Add 6-chloro-3-hexanone to the reaction mixture.
- **Incubation:** Maintain the reaction at a controlled temperature (e.g., 30°C) with agitation for 22-24 hours. The transaminase will stereoselectively aminate the ketone to form the chiral amino ketone intermediate.
- **In Situ Cyclization:** The resulting (R)-6-amino-3-hexanone will undergo spontaneous intramolecular cyclization to form (R)-2-propylpyrrolidine.

- **Work-up:** After the reaction is complete, adjust the pH of the mixture to basic (e.g., pH > 10) and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by distillation or chromatography to yield highly enantiopure (R)-2-propylpyrrolidine.

Causality Behind Experimental Choices:

- **Enzyme Selection:** The choice of transaminase is crucial for achieving high enantioselectivity. Different enzymes will favor the formation of either the (R) or (S) enantiomer.
- **Amine Donor:** Isopropylamine is a common and efficient amine donor, as the by-product, acetone, is volatile and can be easily removed.
- **PLP Cofactor:** Pyridoxal 5'-phosphate is an essential cofactor for most transaminases, facilitating the amino group transfer.
- **pH Control:** Maintaining the optimal pH for the enzyme is critical for its activity and stability.

Other Synthetic Strategies

Other established methods for the synthesis of chiral 2-substituted pyrrolidines include:

- **Synthesis from the Chiral Pool:** Utilizing readily available chiral starting materials like L-proline.^[5]
- **Asymmetric Hydrogenation:** Catalytic hydrogenation of a corresponding 2-propyl- Δ^1 -pyrroline using a chiral catalyst.
- **Asymmetric Alkylation:** Stereoselective alkylation of a protected pyrrolidine precursor.^[6]

Applications in Drug Development and Asymmetric Catalysis

The pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs.^[7]^[8] The stereochemistry at the 2-position is often critical for biological activity.

Table 2: Examples of FDA-Approved Drugs Containing a Pyrrolidine Moiety

Drug Name	Therapeutic Area	Pyrrolidine Role
Captopril	Antihypertensive	ACE inhibitor
Enalapril	Antihypertensive	ACE inhibitor
Clindamycin	Antibiotic	Structural component
Aniracetam	Nootropic	Cognitive enhancer
Daridorexant	Insomnia	Orexin receptor antagonist
Pacritinib	Myelofibrosis	JAK2 inhibitor
Futibatinib	Cholangiocarcinoma	FGFR inhibitor

(Note: While these drugs contain a pyrrolidine ring, they do not all specifically contain the (R)-2-propylpyrrolidine moiety. They illustrate the importance of the general scaffold.)

(R)-2-Propylpyrrolidine and its derivatives are valuable intermediates in the synthesis of:

- **Antiviral Agents:** The pyrrolidine ring is a common feature in many antiviral drugs.^[8]
- **Neuroprotective Agents:** Chiral pyrrolidines are being investigated for their potential in treating neurodegenerative diseases like Alzheimer's.^[9]
- **Anti-inflammatory and Analgesic Agents:** Pyrrole and pyrrolidine derivatives have shown promise as anti-inflammatory and pain-relieving compounds.^[10]
- **Antiarrhythmic Agents:** Certain pyrrolidin-2-one derivatives have demonstrated antiarrhythmic and antioxidant properties.^[11]

Beyond its role as a pharmaceutical building block, (R)-2-propylpyrrolidine can also serve as a chiral ligand or organocatalyst in asymmetric synthesis, facilitating the stereoselective

formation of other chiral molecules.[\[12\]](#)

Analytical Characterization

The structural elucidation and purity assessment of (R)-2-propylpyrrolidine rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of (R)-2-propylpyrrolidine.[\[13\]](#)
[\[14\]](#)[\[15\]](#)

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the propyl group (a triplet for the methyl group and two multiplets for the methylene groups) and the pyrrolidine ring protons. The proton at the chiral center (C2) will likely appear as a multiplet. The protons on the nitrogen-adjacent carbon (C5) will also be distinct.
- ^{13}C NMR: The carbon NMR spectrum will display seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts will be indicative of the aliphatic nature of the compound.

Infrared (IR) Spectroscopy

The IR spectrum of (R)-2-propylpyrrolidine will be characterized by:

- N-H Stretch: A moderate to weak absorption in the region of $3300\text{--}3500\text{ cm}^{-1}$, characteristic of a secondary amine.
- C-H Stretch: Strong absorptions just below 3000 cm^{-1} due to the sp^3 C-H bonds of the propyl and pyrrolidine groups.
- N-H Bend: An absorption in the range of $1590\text{--}1650\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. Electron ionization (EI) would likely show a molecular ion peak (M^+) at $m/z = 113$. Common fragmentation patterns would involve the loss of the propyl group or cleavage of the pyrrolidine ring.

Safety and Handling

While a specific Safety Data Sheet (SDS) for (R)-2-propylpyrrolidine is not readily available, data from related compounds such as pyrrolidine and its derivatives suggest that it should be handled with care.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

General Safety Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[\[3\]](#)[\[18\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and open flames.[\[3\]](#)

Potential Hazards (based on related compounds):

- May be harmful if swallowed, in contact with skin, or if inhaled.[\[17\]](#)[\[19\]](#)[\[20\]](#)
- May cause skin and eye irritation or burns.[\[19\]](#)[\[20\]](#)
- May cause respiratory irritation.[\[20\]](#)

It is imperative to consult the specific SDS provided by the supplier before handling this compound.

Conclusion

(R)-2-Propylpyrrolidine is a chiral building block of significant interest to the pharmaceutical and chemical industries. Its enantiopure synthesis, particularly through efficient biocatalytic methods, opens avenues for the development of novel drugs and catalysts. A thorough understanding of its properties, synthesis, and handling is essential for researchers aiming to unlock its full potential in their scientific endeavors.

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